

Comprehensive Safety and Handling Guide for Acetyl-Lys-D-Ala-D-Ala

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Compound of Interest

Compound Name: Acetyl-Lys-D-Ala-D-Ala

Cat. No.: B15088754

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This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **Acetyl-Lys-D-Ala-D-Ala** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and maintain the integrity of their work.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Acetyl-Lys-D-Ala-D-Ala** is presented below. This information is critical for safe handling and storage.

Property	Value
Chemical Name	Acetyl-Lys-D-Ala-D-Ala
CAS Number	28845-97-8
Molecular Formula	C ₁₄ H ₂₆ N ₄ O ₅
Molecular Weight	330.38 g/mol
Appearance	Powder
Solubility	Water: 10 mg/mL, clear, colorless[1]
Storage Temperature	-20°C[1][2]
Storage Class Code	11 - Combustible Solids[1]

Personal Protective Equipment (PPE)

When handling **Acetyl-Lys-D-Ala-D-Ala**, appropriate personal protective equipment is mandatory to prevent exposure and ensure personal safety. The following PPE should be worn at all times in the laboratory.

- **Eye Protection:** Chemical safety goggles or safety glasses that meet the ANSI Z.87.1 1989 standard are required to protect against splashes. A face shield should be worn over safety glasses if there is a significant risk of splashing.[3]
- **Hand Protection:** Chemical-resistant gloves, such as disposable nitrile gloves, should be worn to prevent skin contact. Gloves should be inspected before each use and changed immediately if contaminated.
- **Body Protection:** A lab coat should be worn and kept buttoned to protect the skin and clothing.[4][5] For handling larger quantities or when there is a risk of significant contamination, chemical-resistant clothing may be necessary.[3]
- **Footwear:** Closed-toe and closed-heel shoes that cover the entire foot are required to protect against spills.[4]
- **Respiratory Protection:** Under normal conditions with adequate ventilation, respiratory protection is not typically required.[6][7] However, if there is a risk of generating dust, a respirator may be necessary to avoid inhalation.[2][4]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for the safe handling of **Acetyl-Lys-D-Ala-D-Ala** and to prevent contamination.

- **Preparation:** Before handling the peptide, ensure that the work area is clean and uncluttered. All necessary equipment, including PPE, should be readily available.
- **Weighing and Reconstitution:**
 - Handle the solid peptide in a designated area, preferably in a fume hood or a location with good ventilation to minimize inhalation of any dust.[6][7]

- Use a properly calibrated balance for weighing.
- When reconstituting, slowly add the solvent (e.g., water) to the peptide to avoid splashing.
- Storage: Store the peptide in a tightly sealed, clearly labeled container in a cool, dry place, specifically at -20°C as recommended.[1][2][8] Avoid exposure to heat, light, and moisture.[5]
- Accidental Release Measures:
 - In case of a spill, sweep up the solid material, place it in a sealed bag, and hold it for waste disposal.[2] Avoid raising dust.[2][6][7]
 - Ensure the area is well-ventilated.
 - For skin contact, wash the affected area with plenty of water.[2]
 - In case of eye contact, rinse immediately with plenty of water for at least 15 minutes.[6]

Disposal Plan

Proper disposal of unused **Acetyl-Lys-D-Ala-D-Ala** and its containers is essential to prevent environmental contamination and adhere to regulations.

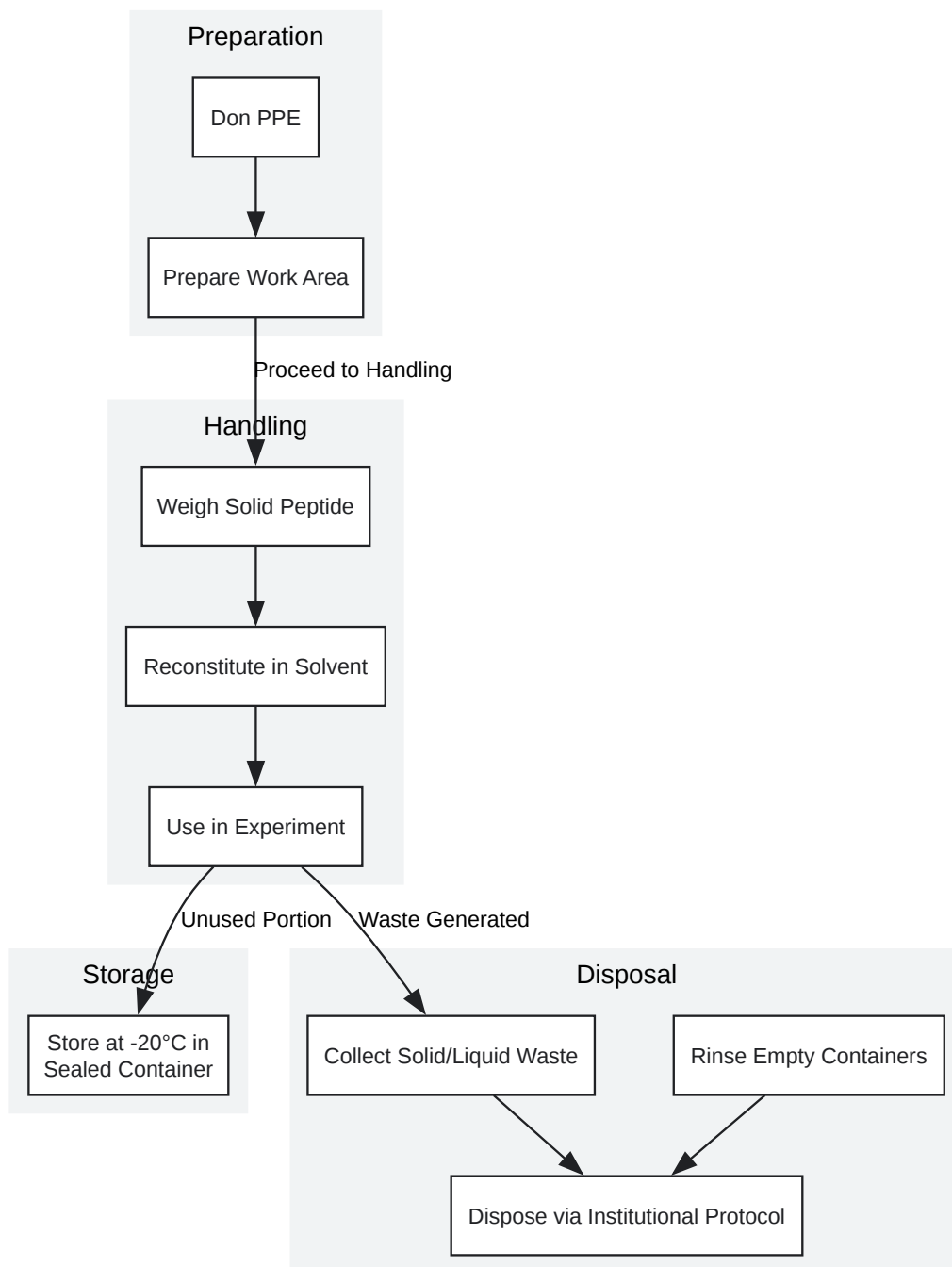
- Waste Characterization: While **Acetyl-Lys-D-Ala-D-Ala** is not classified as hazardous, it should be treated as chemical waste.[2][7]
- Solid Waste: Unused or expired peptide should be collected in a designated, labeled, and sealed container for chemical waste.[2][8]
- Liquid Waste: Solutions of the peptide should be collected in a separate, clearly labeled container for aqueous chemical waste. Do not pour down the drain unless permitted by institutional and local regulations.[8][9]
- Container Disposal: Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected as chemical waste.[9] After rinsing, remove or deface the label and dispose of the container according to institutional guidelines, which may allow for disposal in regular trash.[9]

- Regulatory Compliance: Always follow your institution's specific guidelines and local, state, and federal regulations for chemical waste disposal.[\[2\]](#)[\[5\]](#)[\[8\]](#)

Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Acetyl-Lys-D-Ala-D-Ala**, from initial preparation to final disposal.

Acetyl-Lys-D-Ala-D-Ala Handling Workflow



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Caption: Workflow for handling **Acetyl-Lys-D-Ala-D-Ala**.

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References

- 1. Acetyl-Lys- D -Ala- D -Ala = 95 HPLC 28845-97-8 [sigmaaldrich.com]
- 2. peptide.co.jp [peptide.co.jp]
- 3. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 4. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 5. Laboratory Safety Guidelines When Handling Peptides and Research Chemicals - Continental Peptides [continentalpeptides.com]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. Best Practices for Storing and Handling Research-Grade Peptides - IntelligentHQ [intelligenthq.com]
- 9. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
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